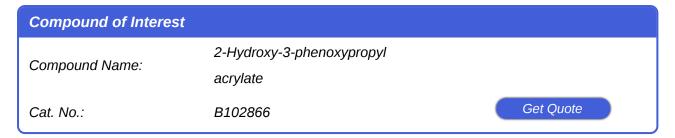


# 2-Hydroxy-3-phenoxypropyl acrylate chemical structure

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An In-depth Technical Guide to 2-Hydroxy-3-phenoxypropyl Acrylate

#### Introduction

**2-Hydroxy-3-phenoxypropyl acrylate** (2-HPPA) is a monofunctional acrylate monomer recognized for its utility in polymer synthesis. Its chemical structure, featuring a hydroxyl group, a phenoxy group, and a reactive acrylate moiety, imparts a unique combination of properties including flexibility, adhesion, and reactivity. While extensively used in the formulation of UV-curable coatings, inks, and adhesives, its applications in the biomedical field are gaining interest, particularly in the development of advanced materials for controlled drug delivery systems.[1][2][3][4] This document provides a comprehensive technical overview of 2-HPPA, focusing on its chemical structure, properties, synthesis, and applications relevant to researchers, scientists, and professionals in drug development.

#### **Chemical Identity and Structure**

2-HPPA is an ester of acrylic acid and 2-phenoxy-1,2-propanediol. The presence of the acrylate group allows it to undergo polymerization, while the hydroxyl and phenoxy groups can be modified or contribute to the overall properties of the resulting polymer.

Table 1: Chemical Identifiers for 2-Hydroxy-3-phenoxypropyl Acrylate



Identifier	Value	Reference(s)	
IUPAC Name	(2-hydroxy-3- phenoxypropyl) prop-2- enoate	[1][5][6]	
CAS Number	16969-10-1	[1][7]	
Molecular Formula	C12H14O4	[7][8][9]	
SMILES String	C=CC(=O)OCC(O)COc1ccccc	[1][9]	
InChI Key	HHQAGBQXOWLTLL- UHFFFAOYSA-N	[1][10]	
EC Number	241-045-8	[1][10]	

| Synonyms | 3-Phenoxy-2-hydroxypropyl acrylate, Acrylic Acid 2-Hydroxy-3-phenoxypropyl Ester |[8][10] |

## **Physicochemical Properties**

2-HPPA is typically a colorless to light yellow clear liquid at room temperature.[9] For stability and to prevent spontaneous polymerization, it is often supplied with an inhibitor, such as monomethyl ether hydroquinone (MEHQ).[1][10]

Table 2: Physicochemical Data for 2-Hydroxy-3-phenoxypropyl Acrylate



Property	Value	Reference(s)	
Molecular Weight	222.24 g/mol	[1][7][10]	
Density	1.16 g/mL at 25 °C	[1][3][10]	
Boiling Point	380.9 °C at 760 mmHg [8]		
Flash Point	174 °C (345.2 °F) - closed cup		
Refractive Index	n20/D 1.528	[1][10]	
Vapor Pressure	1.76E-06 mmHg at 25°C [8][11]		
Purity	Typically >85.0% (GC)	[9]	

| Appearance | Colorless to Light yellow to Light orange clear liquid | [9] |

## Synthesis and Experimental Protocols

The synthesis of 2-HPPA can be achieved through the reaction of acrylic acid with 1,2-Epoxy-3-phenoxy propane (also known as phenyl glycidyl ether). This process involves the ring-opening of the epoxide by the carboxylic acid.

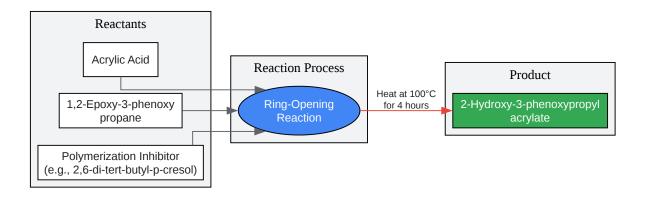
## Experimental Protocol: Synthesis of 2-Hydroxy-3-phenoxypropyl Acrylate

A documented method for the synthesis of 2-HPPA involves the following steps[12]:

- Reactant Preparation: The primary reactants are acrylic acid and 1,2-Epoxy-3-phenoxy propane.
- Inhibitor Addition: An inhibitor, such as 2,6-di-tert-butyl-p-cresol, is added to the reaction mixture to prevent the premature polymerization of the acrylate.
- Reaction Conditions: The acrylic acid is added to 1,2-Epoxy-3-phenoxy propane over a period of 1 hour at a controlled temperature of 100°C.
- Heating and Reaction Completion: Following the addition of acrylic acid, the mixture is heated for an additional 4 hours at 100°C to ensure the reaction proceeds to completion.



 Product Isolation: The final product, 3-Phenoxy-2-hydroxypropyl acrylate, is then isolated from the reaction mixture.



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Figure 1: Synthesis workflow for 2-Hydroxy-3-phenoxypropyl acrylate.

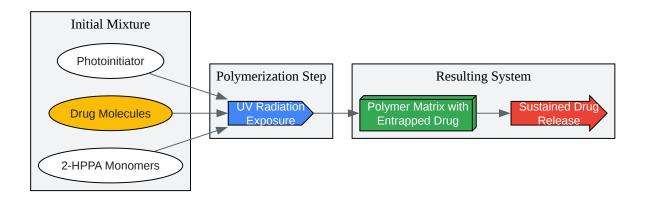
### **Applications in Drug Development**

The primary application of 2-HPPA in the biomedical field is as a monomer for creating polymeric membranes for controlled drug release systems.[1][3] The polymerization is often initiated by UV radiation, allowing for the in-situ formation of a drug-loaded polymer matrix.

The principle involves mixing 2-HPPA, a drug substance, and a photoinitiator. Upon exposure to UV light, the acrylate groups of 2-HPPA polymerize, forming a cross-linked network that physically entraps the drug molecules. The physicochemical properties of this polymer matrix, such as its hydrophilicity and cross-link density, govern the rate at which the entrapped drug is released over time. This technology is particularly promising for applications requiring localized and sustained drug delivery.

A related compound, 2-(4-benzoyl-3-hydroxy phenoxy) ethyl acrylate (BHP-EA), has been used in intraocular lenses (IOLs) for two-photon-triggered drug delivery, highlighting the potential of this class of molecules in advanced therapeutic systems.[13]





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**Figure 2:** Conceptual workflow for creating a controlled drug release system.

### **Toxicological and Safety Profile**

Understanding the toxicology of 2-HPPA is critical for safe handling in a research environment. It is classified as hazardous and requires appropriate personal protective equipment.[14]

Table 3: Toxicological Data for 2-Hydroxy-3-phenoxypropyl Acrylate

Test	Species	Route	Value	Reference(s)
Acute Toxicity	Rat (female)	Oral	LD50: > 2000 mg/kg	[15]
Acute Toxicity	Rat (male/female)	Dermal	LD0: 2000 mg/kg	[15]
Aquatic Toxicity (Fish)	Leuciscus idus	-	LC50: ca. 10 mg/L (96 h)	[15]
Aquatic Toxicity (Invertebrates)	Daphnia magna	-	EC50: 1.21 mg/L (48 h)	[15]



| Aquatic Toxicity (Algae) | Desmodesmus subspicatus | - | EC50: 4.4 mg/L (72 h) |[15] |

#### **GHS Hazard Information**

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 2-HPPA is associated with the following hazards:

- H302: Harmful if swallowed.[6][16]
- H317: May cause an allergic skin reaction.[6][16]
- H318: Causes serious eye damage.[6][16]
- H411: Toxic to aquatic life with long lasting effects.[16]

The material is an irritant to the eyes, skin, and respiratory system.[14] It may cause an allergic skin reaction (sensitization) and can be harmful if ingested.[14][16] Researchers should handle this chemical in a well-ventilated area, wearing protective gloves, safety goggles, and appropriate lab clothing to avoid contact.[15]

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